

Application Note: Quantification of Thiodiglycol (TDN) using GC-MS

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Compound of Interest

Compound Name: 1,1,6-Trimethyl-1,2-dihydronaphthalene

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Introduction

Thiodiglycol (TDN), a primary hydrolysis product of the chemical warfare agent sulfur mustard, serves as a crucial biomarker for exposure verification. Its accurate and sensitive quantification in various biological and environmental matrices is paramount for toxicological assessments, environmental monitoring, and the development of medical countermeasures. Gas Chromatography-Mass Spectrometry (GC-MS) has emerged as a robust and reliable analytical technique for the determination of TDN. However, due to the polar nature of TDN, a derivatization step is essential to enhance its volatility and improve chromatographic separation.

This application note provides detailed protocols for the quantification of TDN in diverse sample types using GC-MS, incorporating various derivatization methods. It also includes comprehensive data tables for easy comparison of quantitative performance and visual diagrams of key experimental workflows.

Signaling Pathways and Metabolic Conversion

Sulfur mustard undergoes metabolic conversion in the body, with a major pathway involving hydrolysis to form thiodiglycol. TDN can be further oxidized to thiodiglycol sulfoxide. The detection of these metabolites provides a reliable indication of sulfur mustard exposure.^[1]



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Metabolic conversion of sulfur mustard to thiodiglycol.

Experimental Protocols

This section details the methodologies for sample preparation and analysis of TDN using GC-MS with different derivatization agents.

Protocol 1: Trifluoroacetylation using TFAI

This protocol is adapted from a method demonstrating high sensitivity.^{[2][3][4]}

Materials and Reagents:

- Thiodiglycol (TDN) standard
- 1-(trifluoroacetyl)imidazole (TFAI)
- Organic solvents (e.g., ethyl acetate, methylene chloride)
- Nitrogen gas supply
- GC-MS/MS system

Sample Preparation (Water Samples):

- Take a known volume of the water sample.
- Evaporate the sample to dryness at 30°C under a gentle stream of nitrogen.^[3]
- Dissolve the residue in an appropriate organic solvent (e.g., 0.5 mL of ethyl acetate).^[2]
- Add 0.5 mL of a 10% TFAI solution in the same organic solvent.^[2]

- Shake the mixture for 1 minute.[\[2\]](#)
- Heat at 30°C for 1 minute to complete the derivatization.[\[2\]](#)
- The sample is now ready for GC-MS/MS analysis.

GC-MS/MS Conditions:

- Injector Temperature: 250°C
- Carrier Gas: Helium
- Oven Program: Start at 70°C, hold for 1 minute, then ramp to 240°C at a rate of 15°C/min.[\[3\]](#)
- MS Mode: Selected Reaction Monitoring (SRM) for enhanced selectivity and sensitivity.[\[2\]](#)[\[3\]](#)

Protocol 2: Tert-butyldimethylsilylation using MTBSTFA

This protocol is suitable for the analysis of TDN in aqueous, serum, and urine samples.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials and Reagents:

- Thiodiglycol (TDN) standard
- Thiodiglycol-d8 (TDG-d8) internal standard[\[5\]](#)
- N-methyl-N-(tert-butyldimethylsilyl)trifluoroacetamide (MTBSTFA) with 1% tert-butyldimethylsilyl chloride (TBDMSCl)[\[5\]](#)
- Acetonitrile (ACN), HPLC grade
- Potassium chloride (KCl)[\[6\]](#)
- Perchloric acid (for serum samples)[\[6\]](#)
- Solid Phase Extraction (SPE) cartridges (for groundwater)[\[8\]](#)
- Toluene[\[8\]](#)

Sample Preparation (Water, Serum, Urine):

- For water samples, take 0.5 mL and supplement with 100 μ M potassium chloride.[\[6\]](#) For serum, deproteinize 0.5 mL with perchloric acid.[\[6\]](#) For urine, use 0.1 mL.[\[6\]](#)
- Add the internal standard (TDG-d8).
- Evaporate the sample to dryness under reduced pressure.[\[6\]](#)
- Add the derivatizing agent MTBSTFA (often mixed with a solvent like acetonitrile).[\[7\]](#)
- Heat the mixture at 60°C for 1 hour to form the di-silylated derivative.[\[6\]](#)[\[7\]](#)
- The sample is then ready for GC-MS analysis.

Sample Preparation (Groundwater using SPE):

- Fortify the groundwater sample with an internal standard (thiodipropanol can be used as a surrogate).[\[8\]](#)
- Pass the sample through a C18 SPE cartridge followed by an Ambersorb 572 column. The C18 cartridge removes interferences and is discarded.[\[8\]](#)
- Dry the Ambersorb 572 column thoroughly.
- Elute the retained TDN with dichloromethane.[\[8\]](#)
- Derivatize the eluate with MTBSTFA in the presence of pyridine and a catalyst, heating to 105°C for 1 hour.[\[8\]](#)
- Dilute the derivatized sample with toluene before GC-MS analysis in Selected Ion Monitoring (SIM) mode.[\[8\]](#)

GC-MS Conditions:

- Injector Temperature: 250°C
- Carrier Gas: Helium

- Column: DB-5 or similar non-polar column[7]
- MS Mode: Scan mode or Selected Ion Monitoring (SIM) for quantitation. For TBDMS derivatives, monitor ions such as m/z 293 for TDG-(TBDMS)₂. [6]

Protocol 3: Pentafluorobenzoylation

This method is particularly useful for detecting TDN released from blood protein adducts.[9]

Materials and Reagents:

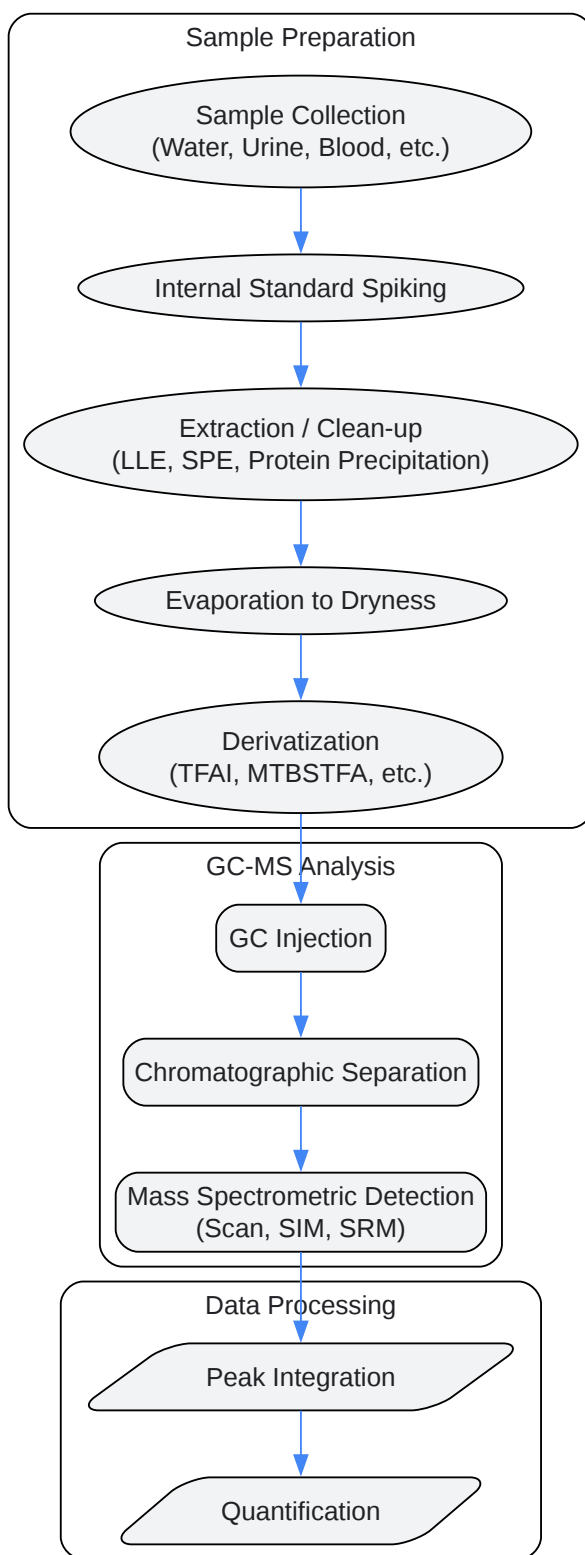
- Pentafluorobenzoyl chloride (PFBCl)
- Octadeuterothiodiglycol (TDG-d8) internal standard[9]
- Sodium hydroxide
- Solvents for extraction

Sample Preparation (Blood Products):

- Precipitate protein from plasma, whole blood, or red blood cells.[9]
- Treat the precipitated protein with sodium hydroxide to release the protein-bound TDN.[9]
- Add the internal standard (TDG-d8).
- Derivatize the released TDN with pentafluorobenzoyl chloride.[9]
- Extract the derivatized TDN into an organic solvent.
- The extract is then analyzed by GC-MS, often using negative-ion chemical ionization for high sensitivity.[9]

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the quantification of TDN using GC-MS, from sample collection to data analysis.



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General workflow for TDN quantification by GC-MS.

Data Presentation

The following tables summarize the quantitative data from various studies on TDN analysis using GC-MS.

Table 1: Comparison of Derivatization Agents for TDN Analysis

Derivatizing Agent	Abbreviation	Key Advantages	Reference
1-(trifluoroacetyl)imidazole	TFAI	High sensitivity, clean chromatogram background, mild reaction conditions, faster than BSTFA.[2][3][4]	[2][3][4]
N,O-bis(trimethylsilyl)trifluoroacetamide	BSTFA	Silylating agent, but TFAI offers significant advantages in sensitivity and reaction conditions.[2][3][4]	[2][3][4]
N-methyl-N-(tert-butyltrimethylsilyl)trifluoroacetamide	MTBSTFA	Forms stable TBDMS derivatives with distinctive fragmentation patterns.[5][6][7]	[5][6][7]
Pentafluorobenzoyl chloride	PFBCl	Enables sensitive detection by negative-ion chemical ionization.[9]	[9]
Heptafluorobutyric anhydride	HFBA	Used for derivatization prior to detection with a pulsed flame photometric detector.[10][11]	[10][11]

Table 2: Limits of Detection (LOD) and Quantitation (LOQ) for TDN in Various Matrices

Matrix	Derivatization Method	Detection Method	LOD	LOQ	Reference
Water	TFAI	GC-MS/MS (SRM)	0.01 ng/mL	-	[2][3][4]
Water	TBDMS (MTBSTFA)	GC-MS (Scan)	5.4 ng/mL	-	[6][7]
Serum	TBDMS (MTBSTFA)	GC-MS	7.0 ng/mL	-	[6][7]
Urine	TBDMS (MTBSTFA)	GC-MS	110 ng/mL	-	[6][7]
Groundwater	TBDMS (MTBSTFA)	GC-MS (SIM)	3.5 - 16 µg/L	-	[8]
Microdialysates	HFBA	GC-PFPD	24.4 ng/mL	44.4 ng/mL	[10][11]

Conclusion

The quantification of thiodiglycol using GC-MS is a highly effective method for monitoring exposure to sulfur mustard. The choice of sample preparation and derivatization protocol should be tailored to the specific matrix and the required sensitivity. Derivatization with TFAI offers excellent sensitivity for aqueous samples, while MTBSTFA provides robust derivatization for various biological fluids. The use of an appropriate internal standard is critical for achieving accurate and precise quantitative results. The protocols and data presented in this application note provide a comprehensive guide for researchers and scientists working on the analysis of TDN.

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